

An In-Depth Technical Guide to 3-Methylphenol-d8: Properties, Synthesis, and Application

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Compound of Interest

Compound Name: *m*-Cresol-d8

CAS No.: 302911-90-6

Cat. No.: B1602283

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical constants, synthesis, and applications of 3-Methylphenol-d8 (**m-Cresol-d8**), a deuterated analog of 3-methylphenol. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development and analytical chemistry who utilize isotopically labeled compounds.

Core Physical and Chemical Properties

3-Methylphenol-d8 is a stable, isotopically labeled form of 3-methylphenol where eight hydrogen atoms have been replaced with deuterium. This substitution results in a significant mass shift, making it an ideal internal standard for mass spectrometry-based analytical methods. The fundamental physical and chemical properties are summarized below.

Property	Value	Source
Chemical Formula	C ₇ D ₈ O	[1]
Linear Formula	CD ₃ C ₆ D ₄ OD	[1]
Molecular Weight	116.19 g/mol	[1]
Exact Mass	116.107728842 Da	[2]
CAS Number	302911-90-6	[1]
Appearance	Colorless to yellowish liquid	[3]
Melting Point	8-10 °C (lit.)	
Boiling Point	203 °C (lit.)	
Density	1.126 g/mL at 25 °C (lit.)	
Refractive Index (n _{20/D})	1.538 (lit.)	
Isotopic Purity	98 atom % D	[1]
Assay	98% (CP)	[1]

Synthesis of 3-Methylphenol-d8

The synthesis of deuterated aromatic compounds like 3-Methylphenol-d8 typically involves hydrogen-deuterium exchange reactions on the corresponding non-labeled precursor. A robust and efficient method for this transformation is through a continuous flow synthesis utilizing a microwave reactor.[4]

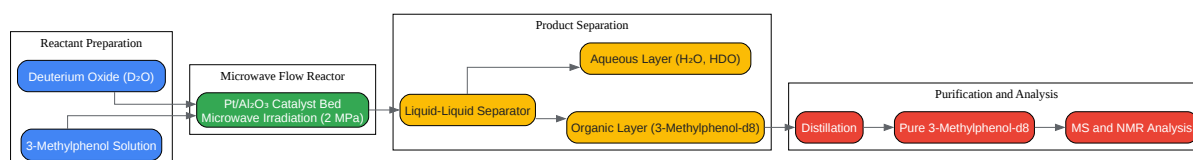
Plausible Synthesis Methodology: Microwave-Assisted Flow Deuteration

This method offers advantages such as rapid and uniform heating, improved reaction efficiency, and scalability.[4]

Protocol:

- **Catalyst Preparation:** A glass reaction tube is packed with a platinum-on-alumina catalyst.

- **Reactant Preparation:** A solution of 3-methylphenol in a suitable organic solvent is prepared. Deuterium oxide (D_2O) serves as the deuterium source.
- **Flow Reaction:** The 3-methylphenol solution and D_2O are continuously pumped through the catalyst-filled reaction tube within a microwave reactor. The reaction is conducted under elevated pressure (e.g., 2 MPa) and microwave irradiation to facilitate the H-D exchange.[4]
- **Separation and Purification:** The reaction mixture, upon exiting the reactor, is cooled to room temperature. The organic and aqueous layers are then separated using a liquid-liquid separator. The organic layer containing the deuterated product is collected.[4]
- **Solvent Removal and Analysis:** The solvent is removed from the organic layer, yielding the crude 3-Methylphenol- d_8 . The product is then purified, typically by distillation, and its isotopic purity is confirmed by mass spectrometry and NMR spectroscopy.



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Caption: Microwave-assisted flow synthesis of 3-Methylphenol- d_8 .

Application as an Internal Standard in Analytical Chemistry

The primary application of 3-Methylphenol- d_8 is as an internal standard in quantitative analysis, particularly in gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS) methods. The use of a stable isotope-labeled internal standard is

considered the gold standard for quantification as it closely mimics the analyte's behavior during sample preparation, chromatography, and ionization, thereby correcting for matrix effects and variations in instrument response.

Rationale for Use

- **Co-elution:** 3-Methylphenol-d8 has nearly identical chromatographic retention times to the non-labeled 3-methylphenol.
- **Similar Ionization Efficiency:** It exhibits similar ionization behavior in the mass spectrometer source.
- **Mass Differentiation:** The mass difference of 8 Da allows for clear differentiation between the analyte and the internal standard by the mass spectrometer.

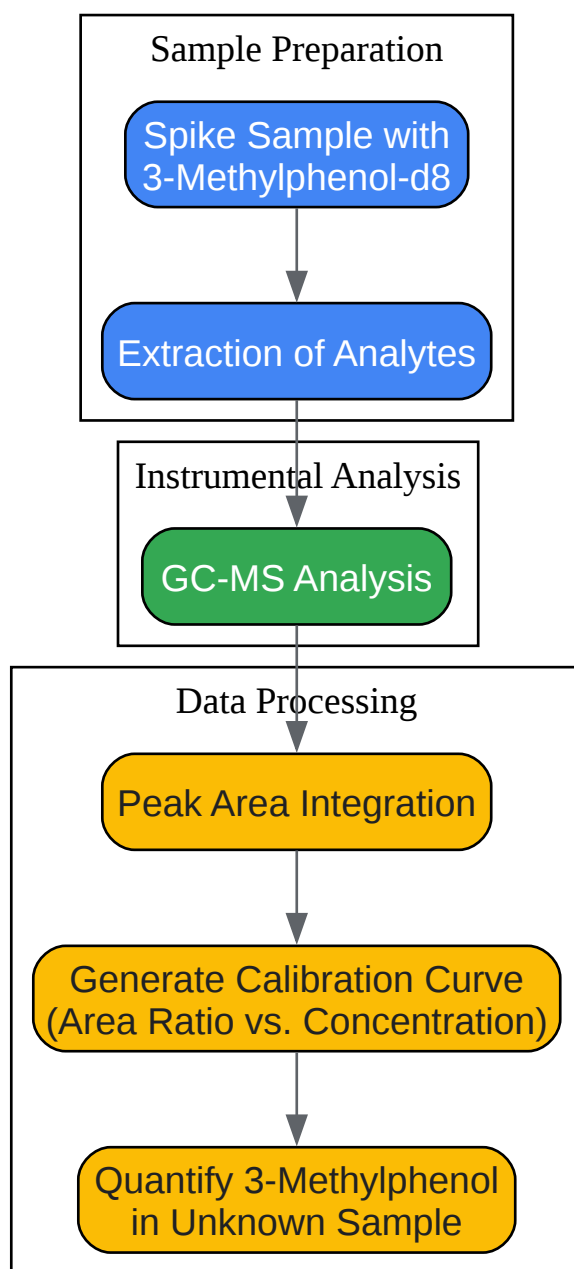
Experimental Workflow for Quantification using 3-Methylphenol-d8

The following is a generalized workflow for the quantification of 3-methylphenol in a sample matrix.

Protocol:

- **Sample Preparation:** A known amount of 3-Methylphenol-d8 internal standard is spiked into the unknown sample, calibration standards, and quality control samples.
- **Extraction:** The analytes (3-methylphenol and 3-Methylphenol-d8) are extracted from the sample matrix using an appropriate technique (e.g., liquid-liquid extraction, solid-phase extraction).
- **GC-MS Analysis:** The extracted sample is injected into the GC-MS system. The gas chromatograph separates the components of the sample, and the mass spectrometer detects and quantifies the analyte and the internal standard. EPA Method 8041A provides guidance on the gas chromatographic analysis of phenols.^{[5][6]}
- **Data Analysis:** The peak areas of 3-methylphenol and 3-Methylphenol-d8 are determined from the chromatograms. A calibration curve is generated by plotting the ratio of the analyte

peak area to the internal standard peak area against the concentration of the analyte in the calibration standards. The concentration of 3-methylphenol in the unknown sample is then calculated from its peak area ratio using the calibration curve.



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Caption: Workflow for quantification using 3-Methylphenol-d8 as an internal standard.

Safety and Handling

3-Methylphenol-d8 should be handled with the same precautions as its non-deuterated counterpart, 3-methylphenol. It is classified as toxic if swallowed or in contact with skin and causes severe skin burns and eye damage.^[2]^[7]

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, gloves, and eye/face protection.^[7]
- Handling: Avoid contact with skin, eyes, and clothing. Avoid inhalation of vapors. Use in a well-ventilated area.
- Storage: Store in a cool, dry, and well-ventilated place in a tightly sealed container.^[7]
- First Aid:
 - If Swallowed: Immediately call a poison center or doctor. Do NOT induce vomiting.^[1]
 - If on Skin: Take off immediately all contaminated clothing. Rinse skin with water.^[1]
 - If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.^[1]

For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

Spectroscopic Data

Spectroscopic data is crucial for the identification and confirmation of 3-Methylphenol-d8.

- Mass Spectrometry (MS): The mass spectrum of 3-Methylphenol-d8 will show a molecular ion peak (M^+) at m/z 116. The fragmentation pattern is expected to be similar to that of 3-methylphenol, but with mass shifts corresponding to the deuterated fragments. The mass spectrum of the non-deuterated 3-methylphenol is available in the NIST Chemistry WebBook.^[8]
- Infrared Spectroscopy (IR): The IR spectrum of 3-Methylphenol-d8 will exhibit characteristic absorptions for the aromatic ring and the hydroxyl group. The C-D stretching vibrations will appear at lower wavenumbers (around $2100\text{--}2250\text{ cm}^{-1}$) compared to the C-H stretches

(around 2850-3000 cm^{-1}) in the non-deuterated compound. Similarly, the O-D stretch will be observed at a lower frequency than the O-H stretch. An FTIR spectrum for 3-Methylphenol-d8 is available on PubChem.[\[2\]](#)

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: Due to the high isotopic purity (98 atom % D), the proton NMR spectrum will show very small residual proton signals.
 - ^{13}C NMR: The ^{13}C NMR spectrum will be similar to that of 3-methylphenol, but the signals for deuterated carbons will be split into multiplets due to C-D coupling and may have slightly different chemical shifts.
 - ^2H NMR (Deuterium NMR): The deuterium NMR spectrum will show signals corresponding to the different deuterium environments in the molecule.

Conclusion

3-Methylphenol-d8 is a vital tool in analytical chemistry, particularly for accurate quantification in complex matrices. Its physical properties are well-defined, and plausible synthetic routes are available. Understanding its application as an internal standard, along with proper safety and handling procedures, is essential for its effective and safe use in research and development.

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